

lipidomics analysis of 2-Keto palmitic acid and related lipids

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Compound Focus: 2-Keto palmitic acid

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Lipidomics Application Notes for Oxidized Fatty Acids

This section provides a structured overview of the key data and methodologies for analyzing oxidized fatty acids like **2-keto palmitic acid** within a lipidomics framework.

Table 1: Lipid Classification & Nomenclature for Oxidized Fatty Acyls (Based on LIPID MAPS) [1] [2]

Category	LIPID MAPS Abbreviation	Class Example	Shorthand Notation Update	Key Functional Group Annotation
Fatty Acyls (FA)	FA	Fatty Acids	Use "oxo" for keto/aldehyde groups	R-(oxo)
Glycerophospholipids (GP)	GP	Phosphatidylcholines (PC)	PC(16:0/18:1(9Z)- O(oxo))	sn-position of oxidized chain indicated
Glycerolipids (GL)	GL	Triradylglycerols (TG)	TG(16:0/18:0/20:4(8OOH))	Hydroperoxy group annotated as "OOH"

Table 2: Sample Preparation Protocols for Lipidomics Analysis [3]

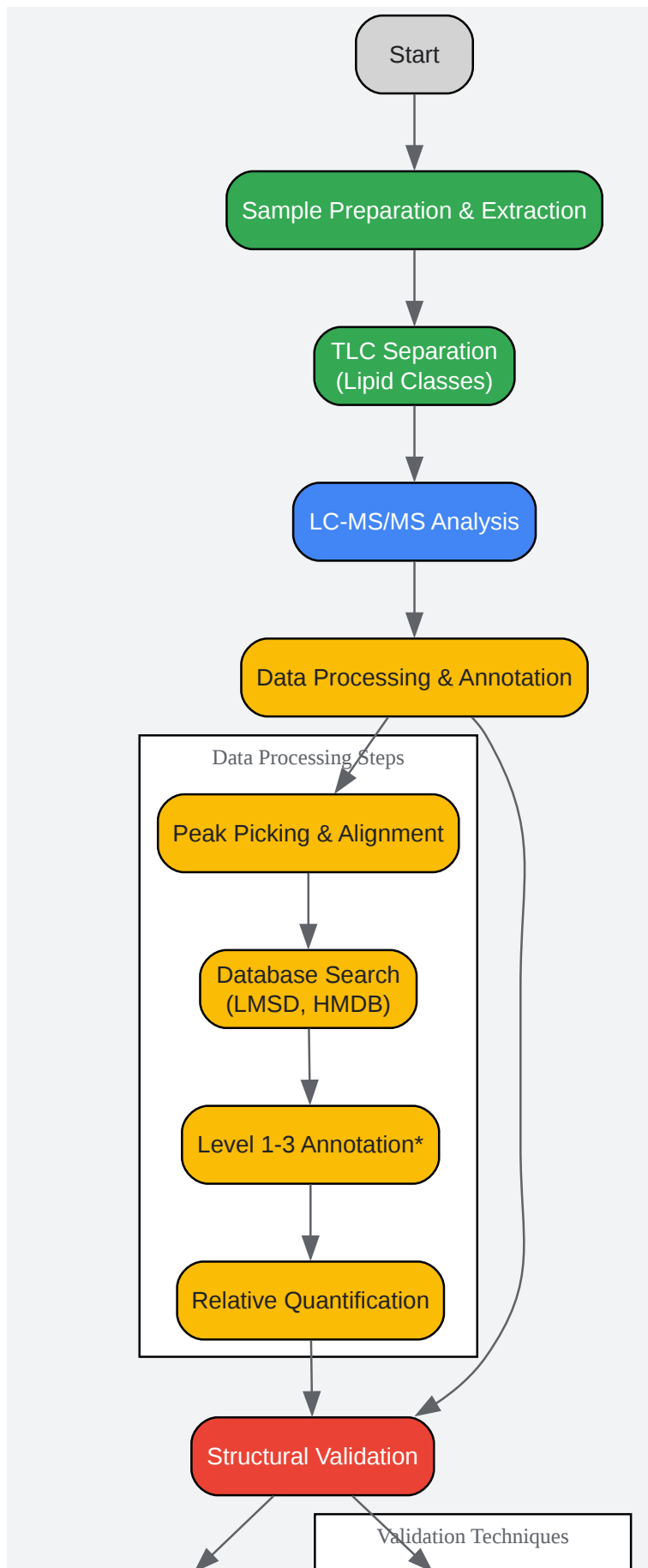
Step	Protocol Details	Critical Parameters & Notes
1. Lipid Extraction	Metabolome: 50 µL sample in 300 µL methanol, vortex, add 900 µL MTBE and 250 µL H ₂ O. Shake, incubate (4°C, 30 min), separate [3].	MTBE method effective for broad lipid classes. Maintain low temperature to prevent oxidation.
	Lipidome: 50 µL sample in 300 µL methanol, vortex, add 900 µL MTBE and 250 µL water. Shake, incubate, collect upper organic layer [3].	
2. Lipid Class Separation	Using Thin-Layer Chromatography (TLC) to separate Free Fatty Acids (FFA), Phospholipids (PL), Triglycerides (TG), and Cholesterol Esters (CE) [4] [5].	TLC purifies lipid classes before mass spectrometry, reducing ion suppression [5].
3. Derivatization	Methylation of the carbon chain of fatty acids for Gas Chromatography (GC) analysis [5].	Improves volatility and stability of fatty acids for GC separation.

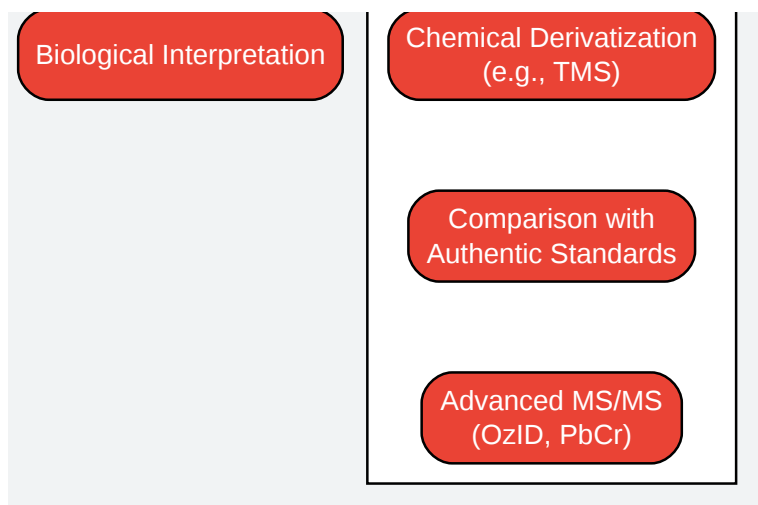
Table 3: LC-MS/MS Instrument Parameters for Untargeted Lipidomics [3]

Parameter	Setting 1 (Q Exactive Orbitrap)	Setting 2 (TSQ Quantiva)
Chromatography	Column: Cortecs C18 (1.6 µm, 2.1 x 50 mm) or Atlantis HILIC silica.	Column: C18-based reversed-phase.
Mobile Phases	A: 10 mM ammonium acetate in water:acetonitrile (4:6). B: Acetonitrile:isopropanol (1:9) [3].	A: 10 mM tributylamine, 15 mM acetic acid in water. B: 100% Methanol [3].
Mass Analyzer	Q Exactive Quadrupole-Orbitrap.	TSQ Quantiva Triple Quadrupole.
Resolution	70,000 (Full Scan); 17,500 (MS/MS).	Unit resolution (0.7 FWHM).
Ion Source Voltage	ESI+: 3.2 kV; ESI-: 2.8 kV [3].	ESI+: 3.5 kV; ESI-: 2.5 kV [3].

Experimental Workflow for Oxidized Lipid Analysis

The following diagram outlines a complete, integrated workflow for the identification and validation of oxidized lipids, incorporating techniques cited in the literature.





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A Guide to Lipid Identification and Validation

Confidently identifying a novel structure like **2-keto palmitic acid** requires careful annotation and rigorous validation.

- **Adherence to LIPID MAPS Nomenclature:** The LIPID MAPS consortium provides the definitive classification system and shorthand notation for lipids [1] [2]. For a keto fatty acid, the functional group is annotated as oxo. The proposed entry for **2-keto palmitic acid** in the LIPID MAPS Structure Database (LMSD) would be under **Fatty Acyls (FA)** with a systematic name reflecting the oxo group at the C2 position [2].
- **Hierarchical Identification Confidence:** The Metabolomics Standards Initiative (MSI) defines levels of identification confidence [2]:
 - **Level 1 (Confirmed Structure):** Matches based on retention time and MS/MS spectrum to an authentic standard.
 - **Level 2 (Probable Structure):** Matches based on accurate mass and MS/MS spectrum to a library (without standard).
 - **Level 3 (Candidate Structure):** Matches based solely on accurate mass or molecular formula.
- **Advanced Validation Techniques:** To move beyond Level 3 annotation for an unknown like **2-keto palmitic acid**, specialized techniques are required [2]:
 - **Chemical Derivatization:** Trimethylsilylation (TMS) of carbonyl groups followed by GC-MS EI can provide characteristic fragment ions.
 - **Stable Isotope Labeling:** Using labeled precursors (e.g., ^{13}C -glucose) can help trace the metabolic origin of the oxo group.
 - **Reaction MS/MS:** Techniques like ozone-induced dissociation (OzID) or photochemical reaction (Paterno-Büchi) can pinpoint the double bond position in precursor lipids.

Key Considerations for Your Research

When designing your study, keep these broader contexts in mind:

- **Biological Context is Crucial:** The gut microbiome can be a significant source of specific fatty acids, such as palmitic acid, which can influence systemic conditions [6]. Dietary interventions, like a ketogenic diet, can also remodel the gut microbiome and alter the lipid pool, including anti-tumor effects linked to fatty acids like stearate [7].
- **Leverage Public Resources:** Utilize the **LIPID MAPS website** for tools, databases (LMSD), and the latest nomenclature rules [1]. Adhere to the developing guidelines from the **Lipidomics Standard Initiative** for reporting data [2].

I hope these structured application notes provide a solid foundation for your research into **2-keto palmitic acid**. The protocols and workflows described are robust and can be directly implemented or adapted for your specific needs.

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References

1. classification, nomenclature and structure drawing [lipidmaps.org]
2. Update on LIPID MAPS classification, nomenclature, and ... [pmc.ncbi.nlm.nih.gov]
3. Atlas of metabolism reveals palmitic acid results in ... [pmc.ncbi.nlm.nih.gov]
4. Identification of Plasma Fatty Acids in Four Lipid Classes to ... [pmc.ncbi.nlm.nih.gov]
5. Changes of Plasma Fatty Acids in Four Lipid Classes to ... [mdpi.com]
6. High-fat diet increases circulating palmitic acid produced ... [sciencedirect.com]
7. Ketogenic diet suppresses colorectal cancer through the ... [nature.com]

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